

Essential Safety and Handling Guidance for Benzenemethanamine, N-ethyl-3-iodo-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzenemethanamine, N-ethyl-3-iodo-*

Cat. No.: *B8128018*

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Disclaimer: No specific Safety Data Sheet (SDS) or detailed hazard information is publicly available for **Benzenemethanamine, N-ethyl-3-iodo-**. The following guidance is based on data for the closely related compound, N-ethylbenzylamine, and general best practices for handling hazardous laboratory chemicals. The presence of an iodine substituent may significantly alter the chemical's properties and hazards. Therefore, a comprehensive risk assessment must be conducted by qualified personnel before handling this compound.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It includes procedural guidance on personal protective equipment, operational handling, and disposal.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Benzenemethanamine, N-ethyl-3-iodo-** or similar compounds, the following personal protective equipment is mandatory.

Summary of Required PPE:

Equipment	Specification	Purpose
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Prevents skin contact.
Body Protection	Flame-retardant lab coat and chemical-resistant apron	Protects against spills and splashes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is required.	Minimizes inhalation of vapors.

Operational Plan: Handling and Storage

Safe handling and storage are critical to prevent accidents and exposure.

Step-by-Step Handling Procedures:

- **Preparation:** Work in a designated area, preferably within a chemical fume hood. Ensure safety equipment, including an eyewash station and safety shower, is readily accessible.
- **Personal Protective Equipment:** Don all required PPE before handling the chemical.
- **Dispensing:** Handle the chemical in a manner that minimizes the generation of vapors and aerosols. Use a well-ventilated area.
- **Spill Management:** In case of a spill, immediately evacuate the area and alert others. For small spills, absorb with an inert material (e.g., sand or vermiculite) and place in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.
- **After Handling:** Wash hands thoroughly with soap and water after handling.

Storage Requirements:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed to prevent leakage and contamination.
- Store away from heat, sparks, and open flames.

Disposal Plan

Proper disposal of **Benzenemethanamine, N-ethyl-3-iodo-** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedures:

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Labeling:** Clearly label the waste container with the chemical name and any associated hazards.
- **Storage of Waste:** Store the waste container in a designated hazardous waste accumulation area.
- **Disposal:** Arrange for disposal through your institution's hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.

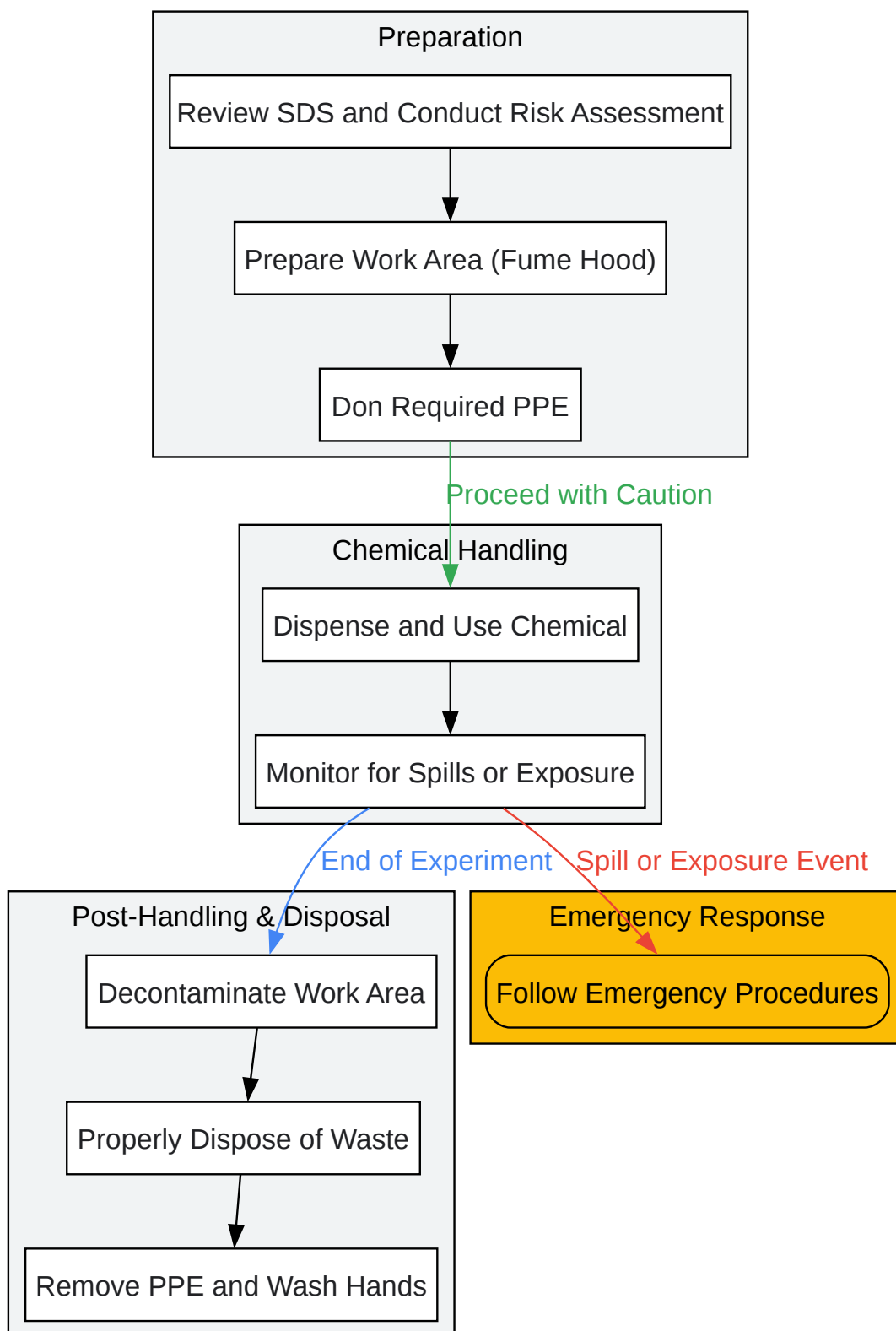
Quantitative Data

The following table summarizes the known physical and chemical properties of the related compound, N-ethylbenzylamine. This data should be used for reference purposes only.

Property	Value
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	198-199 °C
Flash Point	71 °C
Density	0.91 g/cm ³

Experimental Workflow

The following diagram illustrates a generalized workflow for the safe handling of a hazardous chemical in a laboratory setting.



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Caption: General workflow for safe laboratory chemical handling.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com